

# Commercial availability of (3-Aminocyclobutyl)methanol

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## Compound of Interest

Compound Name: (3-Aminocyclobutyl)methanol

Cat. No.: B154611

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## In-Depth Technical Guide: (3-Aminocyclobutyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthetic protocols, and applications of **(3-Aminocyclobutyl)methanol**, a valuable building block in modern medicinal chemistry. Its unique structural features make it a sought-after component in the design of novel therapeutics, particularly in the fields of oncology, neurology, and infectious diseases.

## Commercial Availability

**(3-Aminocyclobutyl)methanol** is commercially available from a variety of suppliers, primarily as its hydrochloride salt and in both cis and trans isomeric forms. The hydrochloride salt enhances the compound's stability and solubility in aqueous media, facilitating its use in various synthetic and biological applications. Below is a summary of representative commercial offerings.

Table 1: Commercial Availability of **(3-Aminocyclobutyl)methanol** and its Hydrochloride Salt

Supplier	Product Name	CAS No.	Purity	Quantity	Price (USD)
SynQuest Laboratories	trans-3-Amino-cyclobutanem ethanol hydrochloride	130369-06-1	97.0%	250 mg	490.00
				1 g	1390.00
				5 g	2190.00
Crysdot	((trans-3-Aminocyclob utyl)methanol hydrochloride	1284250-10-7	95+%	1 g	450.00
Chemenu	trans-3-AMino-cyclobutaneM ethanolhydro chloride	130369-06-1	95%	5 g	940.00
Achmem	(3-aminocyclobu tyl)methanol HCl	130369-06-1	98%	1 g	122.00
ChemShuttle	(3-aminocyclobu tyl)methanol	130369-00-5	95%	1 g	4800.00
BLD Pharm	(3-Aminocyclob utyl)methanol	130369-00-5	-	-	Inquire
	(3-Aminocyclob utyl)methanol hydrochloride	130369-06-1	-	Inquire	

Sigma-Aldrich	(3-aminocyclobutyl)methanol	130369-00-5	-	-	59.80
MySkinRecipes	(cis-3-Aminocyclobutyl)methanol hydrochloride	142733-65-1	97%	100 mg	~68.00
250 mg	~109.00				
1 g	~272.00				
Universal Biologicals	(3-Aminocyclobutyl)methanol hydrochloride	-	-	100 mg	~125.00
250 mg	~208.00				
1 g	~415.00				
5 g	~1245.00				

Note: Prices are subject to change and may not include shipping and handling fees. Please contact the suppliers directly for the most current pricing and availability.

## Physicochemical Properties

Table 2: Physicochemical Data for (3-Aminocyclobutyl)methanol

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO
Molecular Weight	101.15 g/mol
CAS Number	130369-00-5
Appearance	Oil
Storage Temperature	2-8°C, under inert atmosphere

Table 3: Physicochemical Data for **(3-Aminocyclobutyl)methanol** hydrochloride

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>12</sub> ClNO
Molecular Weight	137.61 g/mol
CAS Number	130369-06-1 (unspecified stereochem)
142733-65-1 (cis)	
1284250-10-7 (trans)	
Storage Temperature	2-8°C, under inert atmosphere

## Role in Drug Discovery and Medicinal Chemistry

The cyclobutane motif is increasingly utilized in medicinal chemistry to enhance the pharmacological properties of drug candidates.<sup>[1][2][3][4][5]</sup> Its rigid, puckered conformation can impart favorable characteristics such as improved potency, selectivity, and metabolic stability.<sup>[1][3][4]</sup> **(3-Aminocyclobutyl)methanol**, with its bifunctional nature, serves as a versatile scaffold for introducing this valuable moiety into complex molecules.<sup>[6]</sup>

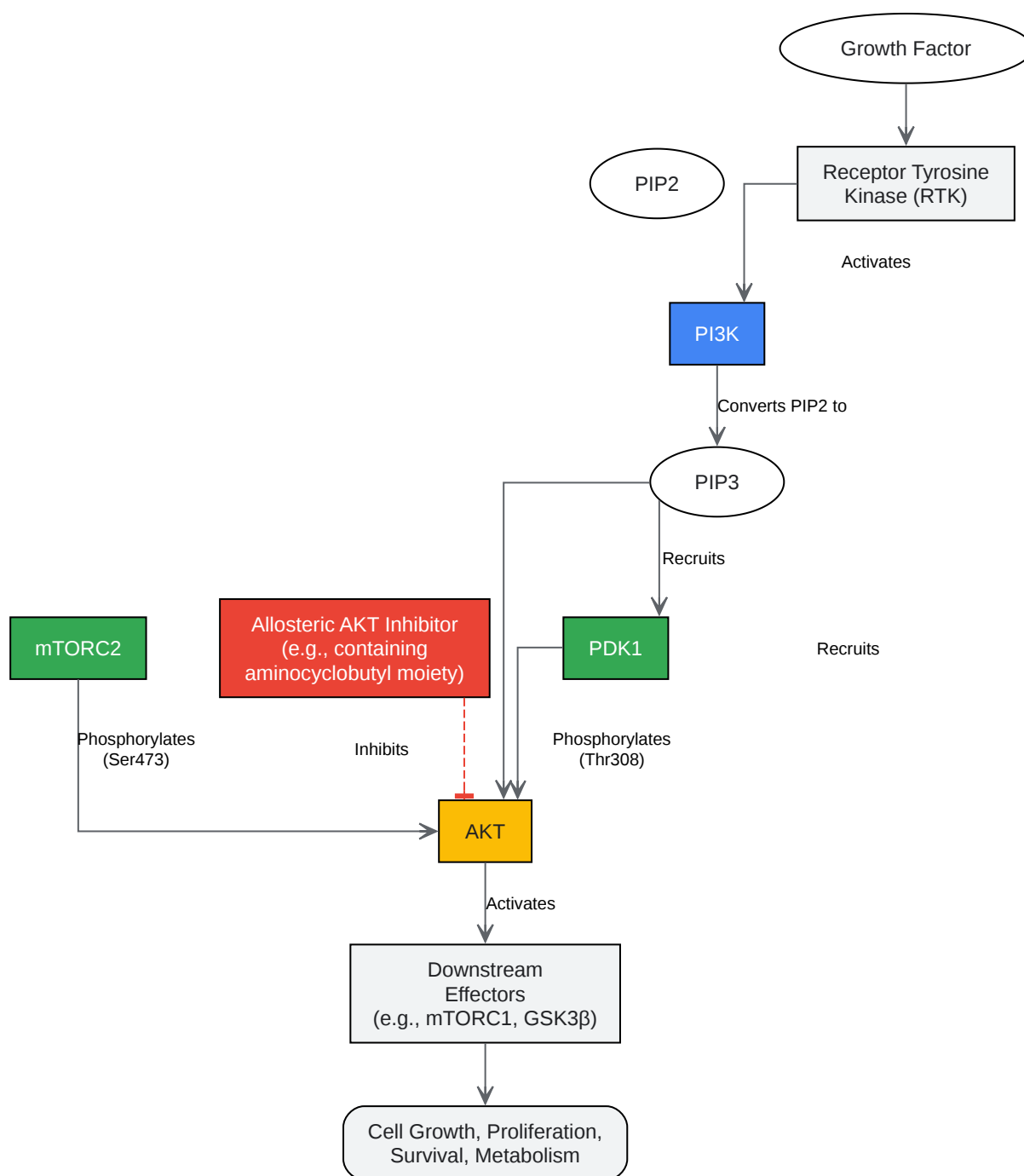
The primary amino group and the hydroxymethyl substituent provide two points for chemical modification, allowing for its incorporation into a wide range of molecular architectures. This building block is particularly valuable in the design of small-molecule inhibitors, enzyme modulators, and receptor ligands.<sup>[6]</sup> Research has indicated its potential in developing therapeutics for oncology, neurology, and infectious diseases.<sup>[6]</sup>

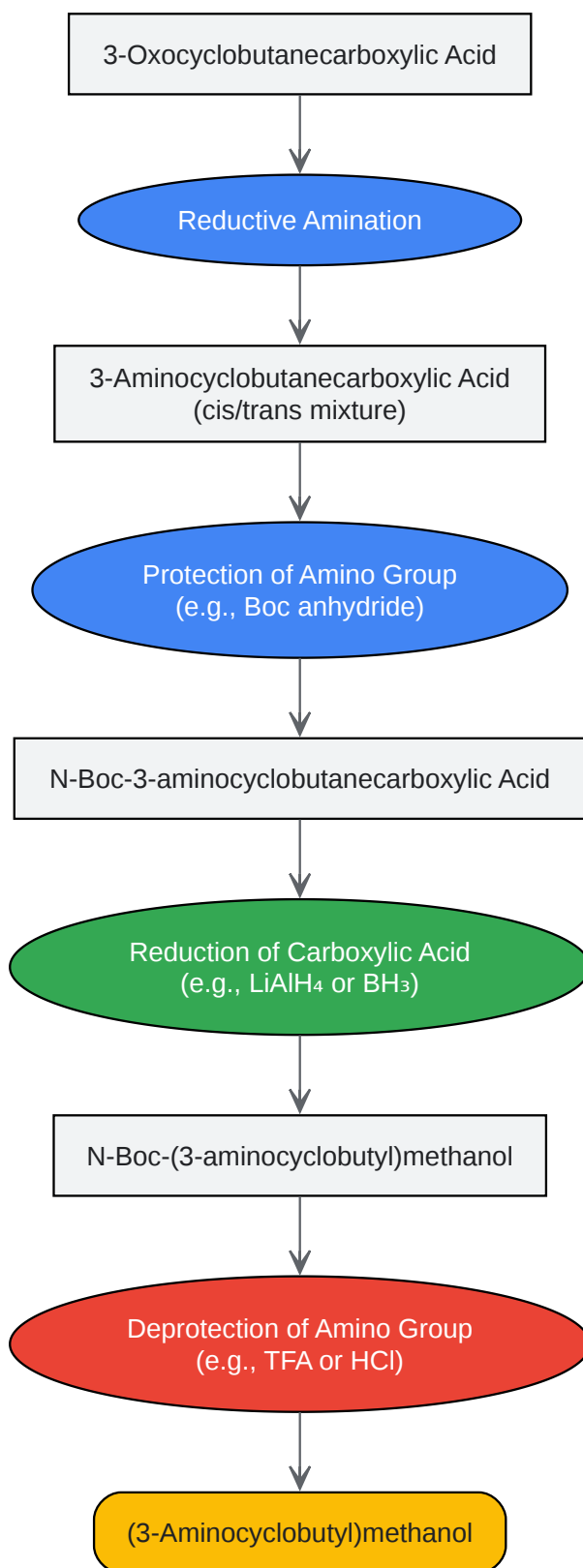
One prominent example of the application of a related aminocyclobutyl moiety is in the development of ARQ 092, a potent and selective allosteric inhibitor of the AKT kinase.<sup>[1]</sup> The cyclobutyl amine in ARQ 092 plays a crucial role in its binding and allosteric inhibition of AKT1.<sup>[1]</sup> This highlights the significance of the aminocyclobutyl scaffold in targeting key signaling pathways implicated in cancer.

## Key Signaling Pathway: PI3K/AKT/mTOR

The PI3K/AKT/mTOR signaling pathway is a critical regulator of cell growth, proliferation, survival, and metabolism. Aberrant activation of this pathway is a common feature in many human cancers, making it a prime target for drug development. Allosteric inhibitors targeting AKT, such as those incorporating the aminocyclobutyl moiety, represent a promising therapeutic strategy.

Below is a simplified representation of the PI3K/AKT/mTOR signaling pathway and the point of intervention for an allosteric AKT inhibitor.





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